

1-Ethynylpyrene melting point 113-115°C

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Ethynylpyrene

CAS No.: 34993-56-1

Cat. No.: S515764

Get Quote

Melting Point and Basic Properties

There is a discrepancy in the reported melting points for **1-Ethynylpyrene** from different suppliers. The value you mentioned appears to refer to a different, related compound.

Property	Reported Value	Source
Molecular Formula	C ₁₈ H ₁₀	[1] [2] [3]
Molecular Weight	226.27 g/mol	[1] [2] [3]
CAS Number	34993-56-1	[1] [2] [3]
Melting Point	117 °C (Dark grey powder/crystals)	[2]
Melting Point	113-115 °C (This refers to a different pyrene derivative, compound 6)	[4]
Appearance	Light yellow to dark grey solid/powder	[1] [2]

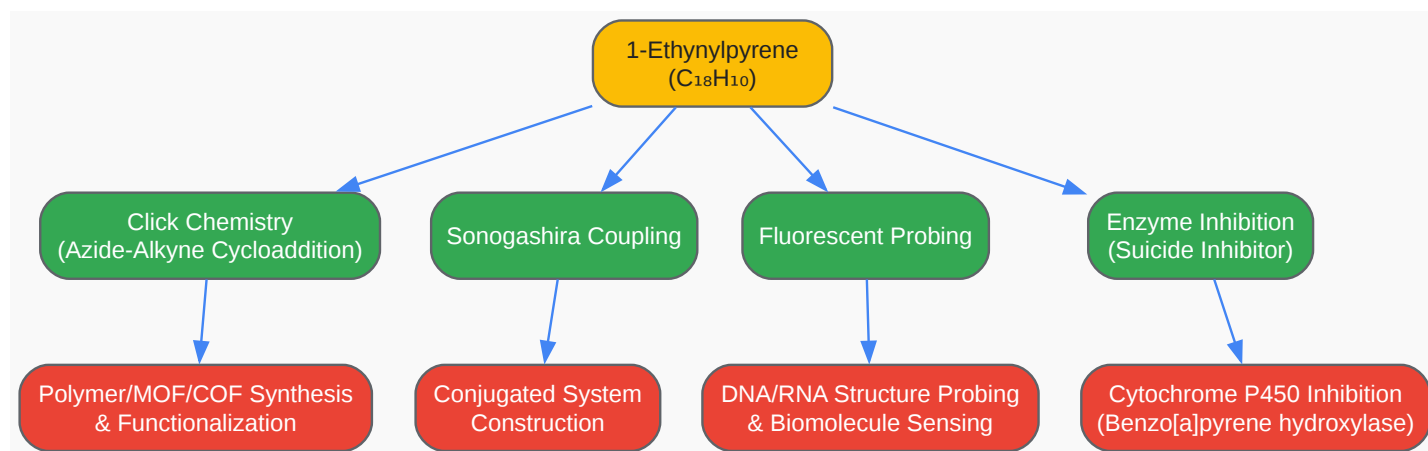
Comprehensive Technical Specifications

The following table summarizes key physical, chemical, and handling characteristics of **1-Ethynylpyrene**.

Category	Specification	Source / Context
Chemical & Physical		
Purity	>98% (Ossila); 98% (Thermo Fisher); NMR 1H (95%) (Lumiprobe, Kerfast)	[5] [1] [2]
Solubility	Good in chloroform, dichloromethane, toluene; low in water	[1] [3]
Spectral Properties		
Excitation/Absorption Maxima (nm)	343, 326, 313, 276, 265, 242, 234	[1] [3]
Emission Maxima (nm)	377, 397	[1] [3]
Handling & Storage		
Storage Conditions	-20°C in the dark; stable for at least 24 months	[1] [3]
Transportation	At room temperature for up to 3 weeks	[1]
Safety	Combustible Solid (Storage Class Code 11)	[6]

Primary Research Applications and Protocols

1-Ethynylpyrene is valued in material science and biochemistry for its terminal alkyne and fluorescent pyrene core [7]. The diagram below outlines the general experimental workflow for its key applications.



[Click to download full resolution via product page](#)

*General workflow for **1-Ethynylpyrene** key applications in research.*

Material Science: Fluorescent MOF/COF Synthesis

1-Ethynylpyrene acts as a ligand to create functional materials. A cited protocol involves a post-synthetic "click reaction" to modify a metal-organic framework (UIO-66-NH₂) with **1-Ethynylpyrene**, creating a highly fluorescent MOF (UIO-66-Py) used for detecting explosive compounds like 2,4,6-trinitrophenol (TNP) [2].

- **Key Steps:** Post-synthetic modification of UIO-66-NH₂ via click reaction with 1-Ethynylpyrene.
- **Application:** The resulting UIO-66-Py showed **85% fluorescence quenching efficiency** with 0.203 mM TNP and a low detection limit of **4.5 x 10⁻⁷ M** [2].

Biochemistry: DNA Interaction Studies

The compound can be synthetically incorporated into oligonucleotides. When multiple **1-ethynylpyrene** chromophores are placed adjacent to each other on a DNA strand, they can form a highly organized helical π -stacked arrangement along the major groove, which is useful for studying DNA structure and properties [2].

Enzymology: Suicide Inhibition of Cytochrome P450

1-Ethynylpyrene acts as a metabolism-based "suicide inhibitor" for specific cytochrome P-450 enzymes [8].

- **Experimental Protocol:**
 - **Incubation:** Liver microsomes are incubated with **1-Ethynylpyrene** (EP) in the presence of NADPH.
 - **Metabolism-Dependent Inhibition:** EP is metabolized by the enzyme, leading to the formation of a reactive intermediate that irreversibly inactivates the enzyme.
 - **Activity Measurement:** The hydroxylation activity of the target enzyme (e.g., towards Benzo[a]pyrene) is measured over time. A NADPH-dependent, progressive, and irreversible loss of activity is observed.
 - **Control:** Adding fresh microsomes restores activity, confirming the inactivation is enzyme-specific and not due to substrate depletion [8].
- **Key Findings:** The inhibition is more effective against the cytochrome P-450 form induced by 5,6-benzoflavone than the one induced by phenobarbital, demonstrating enzyme selectivity [8].

Sourcing and Availability

Several suppliers offer **1-Ethynylpyrene**, though availability should be confirmed directly:

- **Lumiprobe & Kerafast:** Offer 50 mg and 100 mg quantities, listed as in stock [1] [3].
- **Ossila:** Lists a price of \$2,530 for a 1g quantity [2].
- **Thermo Fisher:** Indicates the product is "not orderable at the moment" but suggests contacting technical support for alternatives [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 1-Ethynyl pyrene | CAS#:34993-56-1 [lumiprobe.com]
2. 1-Ethynylpyrene | CAS Number 34993-56-1 [ossila.com]
3. 1-Ethynyl pyrene [kerafast.com]
4. A Guide to Design Functional Molecular Liquids with ... [nature.com]

5. 1-Ethynylpyrene, 98% 5 g - Chemicals [thermofisher.com]
6. 1-Ethynylpyrene AldrichCPR [sigmaaldrich.com]
7. Optimizing Synthesis with 1-Ethynylpyrene [nbinno.com]
8. 1-Ethynylpyrene, a Suicide Inhibitor of Cytochrome P-450 ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [1-Ethynylpyrene melting point 113-115°C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b515764#1-ethynylpyrene-melting-point-113-115-c>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com